

Application Note: Rapid Identification of Disperse Yellow 211 on Fibers using DART-MS

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Compound of Interest

Compound Name: Disperse yellow 211

CAS No.: 86836-02-4

Cat. No.: B15599773

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Introduction

Disperse dyes are a class of synthetic colorants with low water solubility, primarily used for dyeing polyester and other synthetic fibers.[1] The identification of these dyes is crucial in various fields, including forensic science, quality control in the textile industry, and environmental monitoring.[2] Traditional methods for dye analysis often involve time-consuming extraction and chromatographic separation steps.[3][4] Direct Analysis in Real Time Mass Spectrometry (DART-MS) offers a rapid, high-throughput alternative, requiring minimal to no sample preparation for the direct analysis of dyes on textile fibers.[5][6] This application note details a protocol for the rapid identification of **Disperse Yellow 211** on polyester fibers using DART-MS.

Principle of DART-MS

DART is an ambient ionization technique that utilizes a heated stream of metastable gas, typically helium, to desorb and ionize analytes from a sample surface.[6] The heated gas facilitates the thermal desorption of the dye molecules from the fiber, while the metastable helium atoms initiate a series of gas-phase reactions that lead to the ionization of the analyte.[5] The resulting ions are then introduced into a mass spectrometer for detection and analysis.

This method allows for the direct analysis of solid samples in their native state, significantly reducing analysis time.^[6]

Experimental Protocol

Materials and Reagents

- Sample: Polyester fibers dyed with **Disperse Yellow 211**.
- Instrumentation:
 - DART ion source
 - High-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Quadrupole Time-of-Flight (QTOF))
- Gas Supply: High-purity helium
- Tools: Fine-tipped tweezers for sample handling.

Sample Preparation

No specific sample preparation is required. A single fiber or a small piece of the dyed fabric can be analyzed directly.^{[1][5]}

DART-MS Analysis

- Instrument Setup:
 - Set the DART-MS parameters as detailed in Table 1.
 - Allow the instrument to stabilize.
- Sample Introduction:
 - Using tweezers, hold a single fiber or a small section of the dyed fabric in the gap between the DART ion source and the mass spectrometer inlet.
- Data Acquisition:

- Acquire mass spectra in positive ion mode over a relevant mass range for **Disperse Yellow 211** (exact mass: 361.0632 g/mol).

Results and Data Presentation

The DART-MS analysis of polyester fibers dyed with **Disperse Yellow 211** resulted in the successful detection of the protonated molecule ($[M+H]^+$). The methodology proved to be sensitive for the positive characterization of the disperse dye directly from the fiber.^[1] While specific quantitative data such as detection limits were not detailed in the primary reference, the key operational parameters for successful analysis are summarized below.

Table 1: DART-MS Operational Parameters for the Analysis of Disperse Dyes on Polyester Fibers

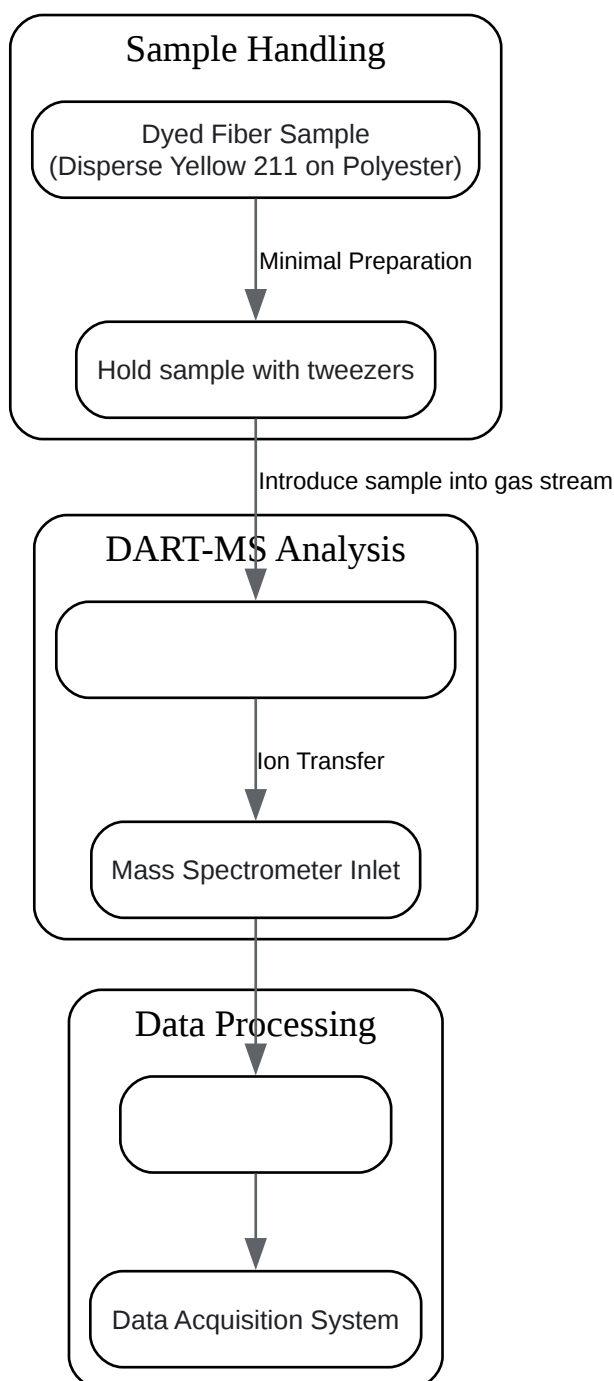
Parameter	Value
Ionization Mode	Positive
DART Gas	Helium
DART Gas Temperature	300°C
DART to MS Inlet Distance	~1 cm
Mass Spectrometer	High-Resolution (QTOF)
Data Acquisition	Real-time mass spectra collection

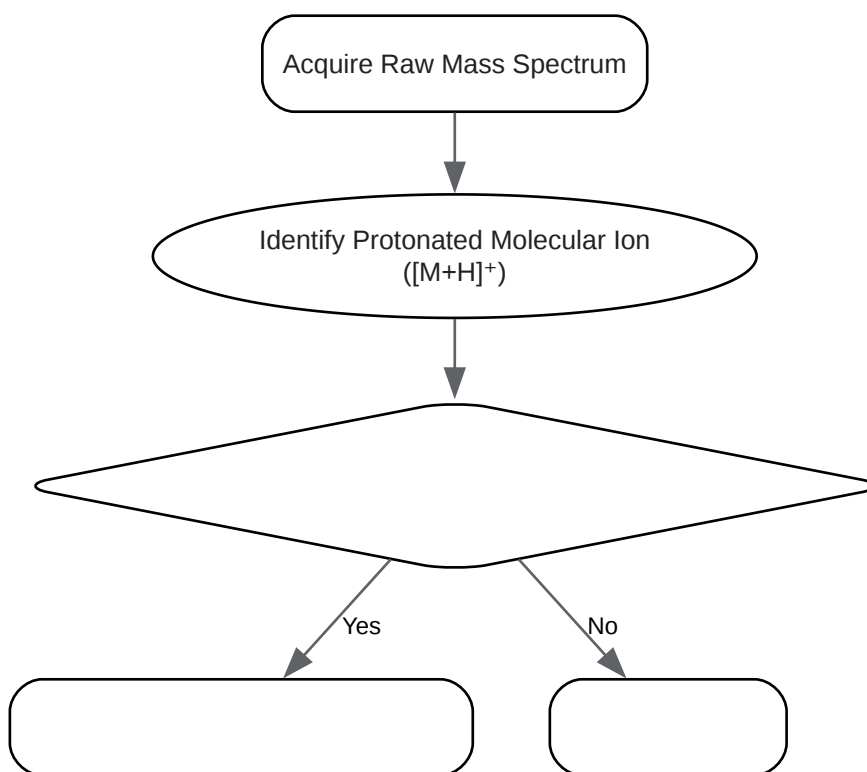
Source: Adapted from methodology described for disperse dye analysis on polyester.^[7]

Visualizations

Experimental Workflow

The following diagram illustrates the streamlined workflow for the identification of **Disperse Yellow 211** on fibers using DART-MS.





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